

Germanium Tetraiodide: A Comprehensive Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: Germanium tetraiodide

Cat. No.: B078950

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For Immediate Reference: **Germanium Tetraiodide** is a corrosive solid that causes severe skin burns and eye damage. Handle with extreme caution in a well-ventilated area and with appropriate personal protective equipment.

This technical guide provides an in-depth overview of the material safety data for **Germanium Tetraiodide** (GeI_4), tailored for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets to ensure a comprehensive understanding of the compound's properties and associated hazards.

Section 1: Chemical and Physical Properties

Germanium tetraiodide is an orange-red crystalline solid.^[1] It is crucial to understand its physical and chemical properties to ensure safe handling and storage.

Property	Value	Source
Chemical Formula	GeI ₄	[1][2][3][4][5]
CAS Number	13450-95-8	[1][3][4][5][6][7]
Molecular Weight	580.21 - 580.26 g/mol	[1][5][8][9][10]
Appearance	Orange-red crystalline solid/powder	[1][4][8]
Melting Point	144 - 146 °C (291 - 295 °F)	[1][4]
Boiling Point	377 °C (711 °F)	[4]
Density	4.32 - 4.4 g/cm ³ at 25 °C	[1][5]
Solubility	Soluble in non-polar solvents like carbon disulfide, chloroform, and benzene. Insoluble in water.	[1][3]
Stability	Moisture-sensitive; hydrolyzes in water.[1][8] Stable in sealed, inert containers.[2]	

Section 2: Hazard Identification and GHS Classification

Germanium tetraiodide is classified as a corrosive material. The primary hazards are severe skin burns and serious eye damage.

Hazard Classification	GHS Code	Signal Word	Pictogram
Skin Corrosion/Irritation	Category 1B	Danger	GHS05 (Corrosive)
Serious Eye Damage/Eye Irritation	Category 1		

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[\[2\]](#)[\[6\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- H318: Causes serious eye damage.[\[2\]](#)[\[6\]](#)[\[9\]](#)[\[10\]](#)

Precautionary Statements: A comprehensive list of precautionary statements can be found in the safety data sheets. Key precautions include avoiding breathing dust, washing skin thoroughly after handling, and wearing protective gear.[\[2\]](#)[\[6\]](#)[\[10\]](#)

Section 3: Safe Handling and Storage Protocols

Proper handling and storage are critical to minimize the risks associated with **Germanium tetraiodide**.

Handling:

- Handle under a dry, protective gas such as argon or nitrogen.[\[6\]](#)
- Use in a well-ventilated area, preferably in a chemical fume hood.[\[6\]](#)[\[8\]](#)
- Avoid generating dust.[\[2\]](#)
- Do not breathe dust or mist.[\[2\]](#)[\[6\]](#)
- Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[6\]](#)[\[8\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[6\]](#)[\[8\]](#)
- Keep containers tightly closed.[\[2\]](#)[\[8\]](#)
- This material is moisture-sensitive; protect from humidity and water.[\[2\]](#)[\[6\]](#)[\[8\]](#)
- Store away from incompatible materials such as strong bases and oxidizing agents.[\[6\]](#)[\[8\]](#)

Section 4: Emergency Procedures and First Aid

In case of exposure, immediate action is necessary.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. [6] [8]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention. [6] [8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. [2] [6] [8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [6] [8]

Fire Fighting Measures:

- **Germanium tetraiodide** is not combustible.[\[8\]](#)
- Use extinguishing media appropriate for the surrounding fire.[\[8\]](#)
- Do not use water, as it reacts with the substance.[\[2\]](#)
- Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[\[6\]](#)[\[8\]](#)
- Hazardous decomposition products include hydrogen iodide and germanium oxides.[\[8\]](#)

Section 5: Personal Protective Equipment (PPE)

To ensure safety, the following personal protective equipment is mandatory when handling **Germanium tetraiodide**:

- Eye/Face Protection: Chemical safety goggles or a face shield.[2]
- Skin Protection: Impervious gloves (e.g., neoprene or nitrile rubber), and protective clothing to prevent skin contact.[2]
- Respiratory Protection: A NIOSH-approved respirator is recommended, especially if dust is generated.[2]

Section 6: Toxicological and Ecological Information

Toxicological Information:

- **Germanium tetraiodide** is extremely destructive to the tissues of the mucous membranes, upper respiratory tract, eyes, and skin.[10]
- Symptoms of inhalation may include a burning sensation, coughing, wheezing, laryngitis, shortness of breath, headache, and nausea.[2]
- No components of this product are identified as probable, possible, or confirmed human carcinogens by IARC, ACGIH, NTP, or OSHA.[6]

Ecological Information:

- There is limited quantitative data available on the ecological effects of **Germanium tetraiodide**.
- It is advised not to allow the material to be released into the environment.[6][8]

Section 7: Transport and Disposal

Transport Information:

- UN Number: 3260[6]
- Proper Shipping Name: Corrosive solid, acidic, inorganic, n.o.s. (**Germanium tetraiodide**)[6]

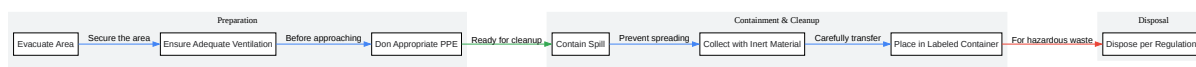
- Hazard Class: 8 (Corrosive)[6]
- Packing Group: II[6]

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.[6]
- Do not dispose of it with other waste. Handle uncleaned containers as you would the product itself.

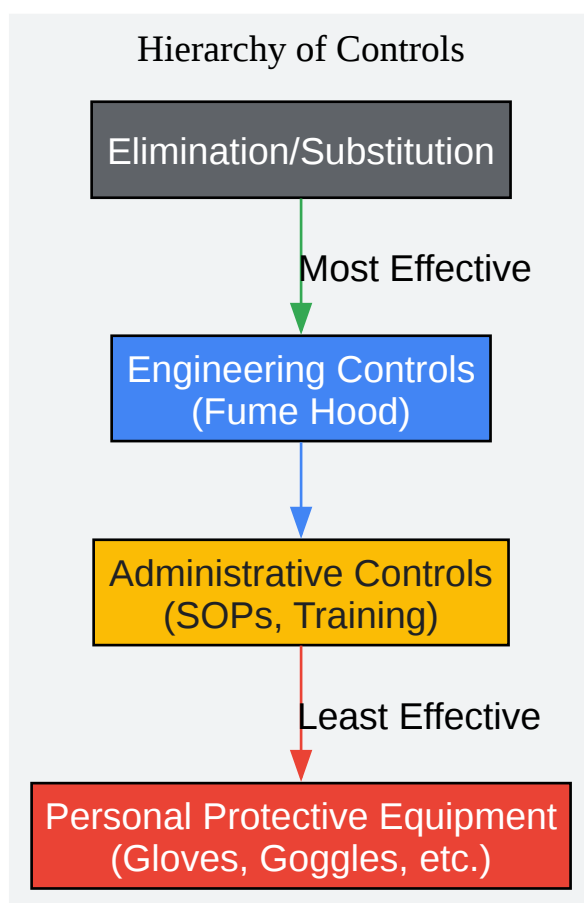
Section 8: Visualized Workflows and Relationships

The following diagrams illustrate key safety workflows and logical relationships for handling **Germanium tetraiodide**.



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Caption: Workflow for responding to a **Germanium tetraiodide** spill.



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Caption: Hierarchy of controls for managing GeI_4 exposure risks.

Section 9: Experimental Protocols

No specific experimental protocols for research applications are detailed within Material Safety Data Sheets. The primary focus of an MSDS is to provide guidance on safe handling, storage, and emergency procedures. Researchers should develop detailed Standard Operating Procedures (SOPs) for their specific experimental setups that incorporate the safety information provided in this guide.

Section 10: Signaling Pathways

Information regarding the interaction of **Germanium tetraiodide** with biological signaling pathways is not available. As an inorganic compound primarily used in materials science, it is

not typically studied in the context of cellular signaling. Prolonged absorption of iodides, in general, may lead to adverse health effects.[2] However, the acute and severe corrosive nature of **Germanium tetraiodide** is the most immediate and significant health concern.

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References

- 1. Germanium(IV) iodide - Wikipedia [en.wikipedia.org]
- 2. gelest.com [gelest.com]
- 3. Page loading... [guidechem.com]
- 4. WebElements Periodic Table » Germanium » germanium tetraiodide [webelements.com]
- 5. 碘化锗(IV) 99.99% trace metals basis | Sigma-Aldrich [sigmaaldrich.com]
- 6. Itschem.com [itschem.com]
- 7. Germanium(IV) iodide | Germanium tetraiodide | GeI4 - Ereztech [ereztech.com]
- 8. fishersci.com [fishersci.com]
- 9. Germane, tetraiodo- | GeI4 | CID 83479 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. americanelements.com [americanelements.com]
- 11. Germanium(IV) iodide - Wikiwand [wikiwand.com]
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